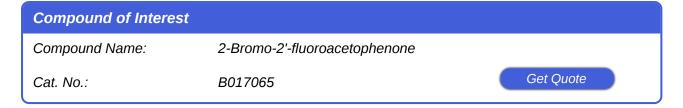


# Essential Safety and Operational Guide for 2-Bromo-2'-fluoroacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-2'-fluoroacetophenone** (CAS RN: 655-15-2). Adherence to these guidelines is critical to ensure personal safety and proper management of this hazardous chemical.

## I. Hazard Identification and Safety Precautions

**2-Bromo-2'-fluoroacetophenone** is a corrosive solid that can cause severe skin burns and eye damage.[1][2][3] It may also be corrosive to metals.[1][2][3] Inhalation of dust or mists should be avoided.[1][2][3]

Signal Word: Danger[1][2]

**Hazard Statements:** 

- H314: Causes severe skin burns and eye damage.[1][3]
- H290: May be corrosive to metals.[1][2][3]

#### **II. Quantitative Data Summary**

The following table summarizes key quantitative data for **2-Bromo-2'-fluoroacetophenone**.



Property	Value
CAS Number	655-15-2
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO
Molecular Weight	217.04 g/mol
Appearance	White to almost white powder or lump
Purity	>98.0% (GC)
Storage Temperature	Refrigerated (0-10°C)
UN Number	3261
Hazard Class	8 (Corrosive)
Packing Group	III

### **III. Personal Protective Equipment (PPE)**

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- · Skin Protection:
  - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber).
  - Clothing: A lab coat or chemical-resistant apron must be worn.[2] For tasks with a higher risk of exposure, a full chemical suit may be necessary.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a fume hood or if dust generation is likely.[4]

# IV. Operational Plan: Step-by-Step Handling Procedure

A. Engineering Controls:



- All work with 2-Bromo-2'-fluoroacetophenone must be conducted in a properly functioning chemical fume hood.[4]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

#### B. Preparation:

- Gather Materials: Assemble all necessary chemicals, equipment, and PPE before starting the experiment.
- Inspect PPE: Check all PPE for integrity (e.g., no holes in gloves).
- Prepare Work Area: Ensure the chemical fume hood is clean and uncluttered. Place absorbent pads on the work surface to contain any potential spills.

#### C. Handling:

- Weighing: If weighing the solid, do so in the chemical fume hood. Minimize the creation of dust.
- Dissolving: If preparing a solution, add the solid slowly to the solvent.
- Reactions: Conduct all reactions within the chemical fume hood. Use appropriate glassware and ensure it is free from defects.

#### D. Post-Handling:

- Decontamination: Wipe down the work area in the fume hood with an appropriate decontaminating solution.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.[2]
- Storage: Store 2-Bromo-2'-fluoroacetophenone in its original, tightly sealed container in a designated, refrigerated, and corrosive-resistant cabinet.[2]



## **V. Emergency Procedures**

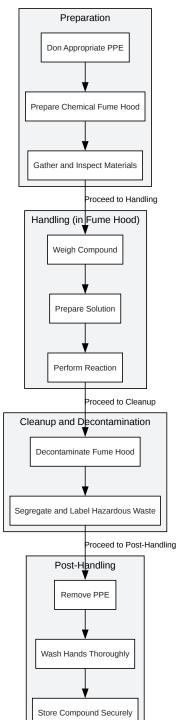
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][4]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][4]
- Spill:
  - Evacuate the area.
  - Wear appropriate PPE.
  - For small spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal.
  - For large spills, contact your institution's environmental health and safety department.

#### **VI. Disposal Plan**

- Waste Classification: 2-Bromo-2'-fluoroacetophenone and any materials contaminated with it are considered hazardous waste.[4]
- Containerization: Collect all waste in a designated, properly labeled, and sealed hazardous waste container.
- Disposal: Dispose of hazardous waste through your institution's approved hazardous waste disposal program. Do not dispose of it down the drain or in the regular trash.[3][4]

## VII. Experimental Workflow





Safe Handling Workflow for 2-Bromo-2'-fluoroacetophenone

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Caption: Safe Handling Workflow for **2-Bromo-2'-fluoroacetophenone**.



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